

Technical Support Center: Optimizing Fixation for ISX Immunofluorescence

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This technical support center provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals optimize fixation methods for in situ hybridization (ISX) immunofluorescence experiments.

Troubleshooting Guide

This guide addresses common issues encountered during the fixation stage of ISX immunofluorescence, offering potential causes and solutions in a question-and-answer format.

Issue 1: Weak or No Fluorescence Signal

Question: Why am I observing a weak or non-existent signal for my target protein and/or RNA?

Potential Causes and Solutions:

- Inadequate Fixation: The chosen fixative or fixation time may not be optimal for preserving
 the target epitopes or RNA sequence.[1] For phospho-specific antibodies, using at least 4%
 formaldehyde is recommended to inhibit endogenous phosphatases.[1] Over-fixation can
 also mask epitopes, leading to reduced signal.[2][3]
- Incorrect Permeabilization: Insufficient permeabilization will prevent antibodies and probes from accessing intracellular targets.[4] Conversely, excessive permeabilization can lead to the loss of soluble antigens.



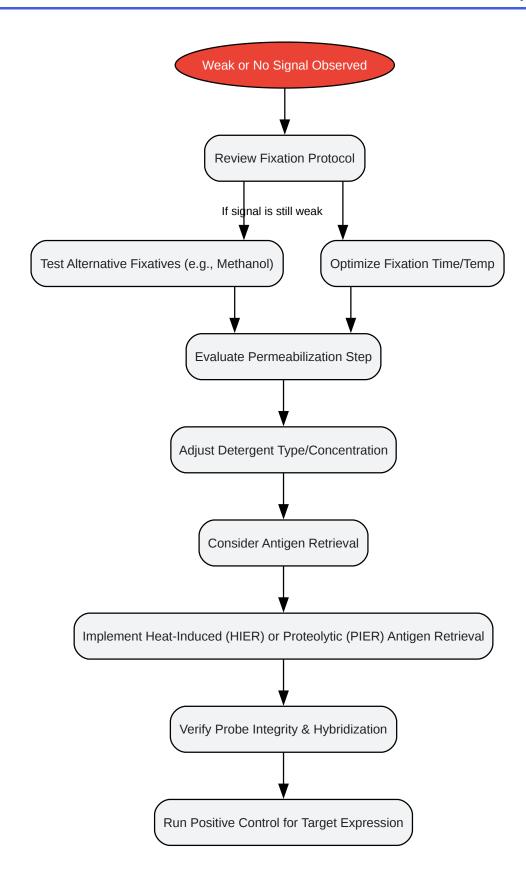
Troubleshooting & Optimization

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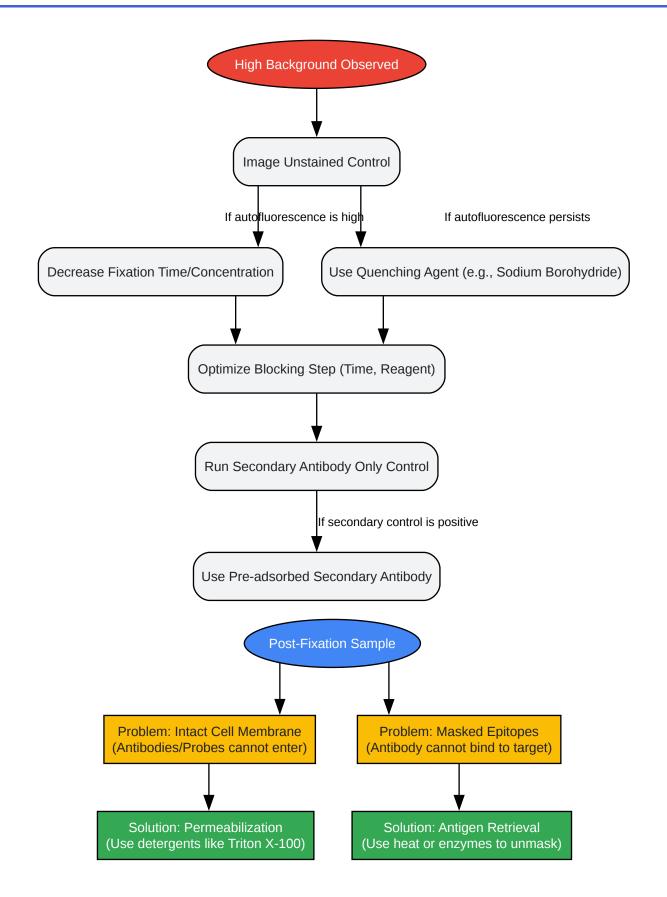
- Antigen Masking: Formaldehyde fixation, in particular, can create cross-links that mask the epitopes your antibody is meant to recognize.
- RNA Degradation: If the ISX signal is weak, it's possible that RNases have degraded the target RNA.

Workflow for Troubleshooting Weak/No Signal:









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References

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